

Application Notes & Protocols for the Characterization of 6-Ethoxy-2-mercaptobenzothiazole

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Compound of Interest

Compound Name: 6-Ethoxy-2-mercaptobenzothiazole

Cat. No.: B156553

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed methodologies for the comprehensive characterization of **6-Ethoxy-2-mercaptobenzothiazole** using various analytical techniques. The protocols are designed to ensure accurate and reproducible results for identity, purity, and quantitative analysis.

High-Performance Liquid Chromatography (HPLC)

High-Performance Liquid Chromatography (HPLC) is a primary technique for assessing the purity of **6-Ethoxy-2-mercaptobenzothiazole** and quantifying it in various matrices. A reverse-phase method is typically employed.

Experimental Protocol

1.1. Instrumentation and Columns:

- A standard HPLC system equipped with a UV detector is suitable.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size).

1.2. Reagents and Solutions:

- Mobile Phase A: Acetonitrile (HPLC grade).
- Mobile Phase B: Water with 0.1% formic acid (HPLC grade).
- Diluent: Acetonitrile/Water (50:50, v/v).
- Standard Solution: Prepare a stock solution of **6-Ethoxy-2-mercaptobenzothiazole** in the diluent at a concentration of 1 mg/mL. From this, prepare a series of calibration standards ranging from 1 µg/mL to 100 µg/mL.
- Sample Solution: Accurately weigh and dissolve the sample in the diluent to a final concentration within the calibration range.

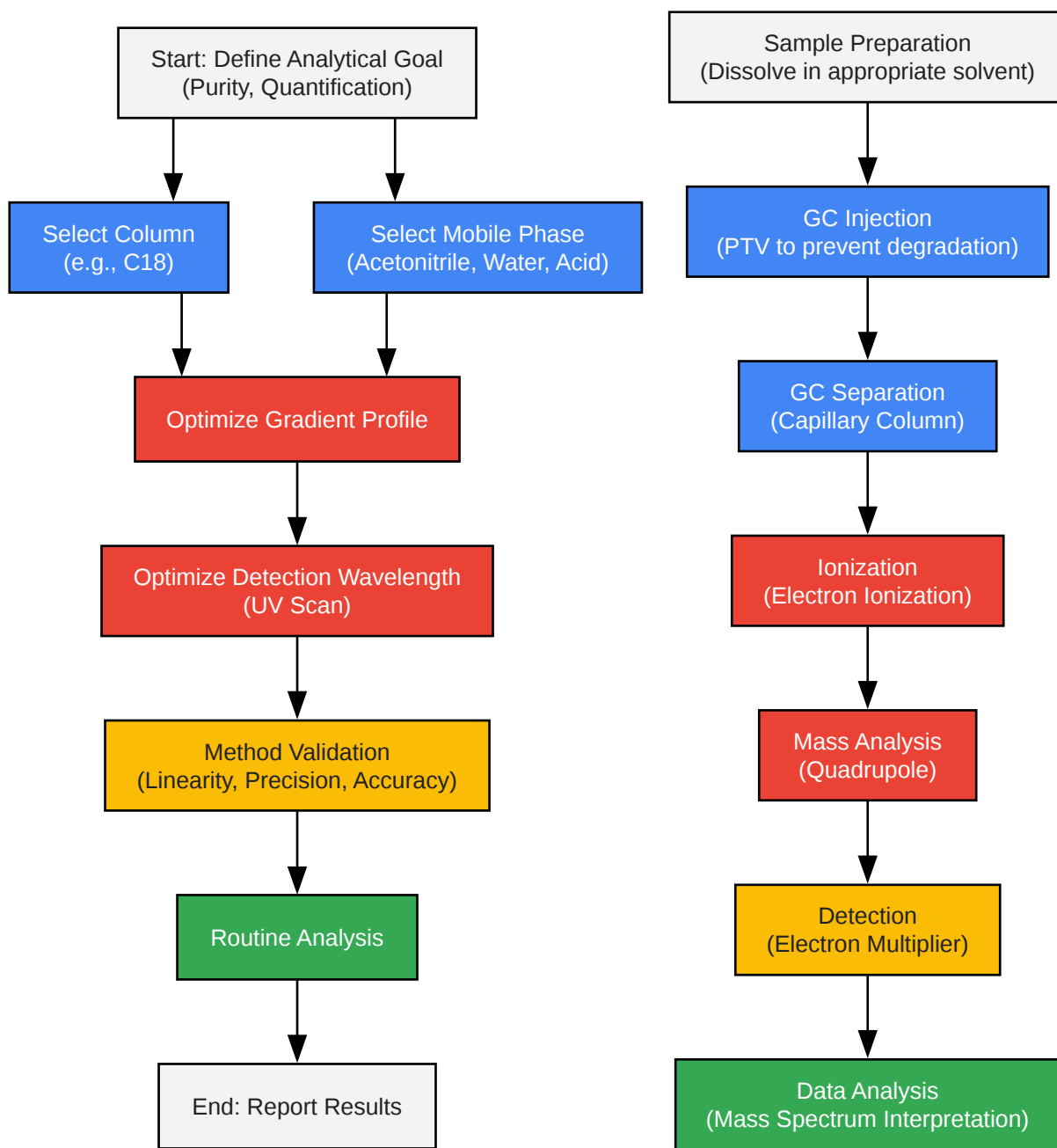
1.3. Chromatographic Conditions:

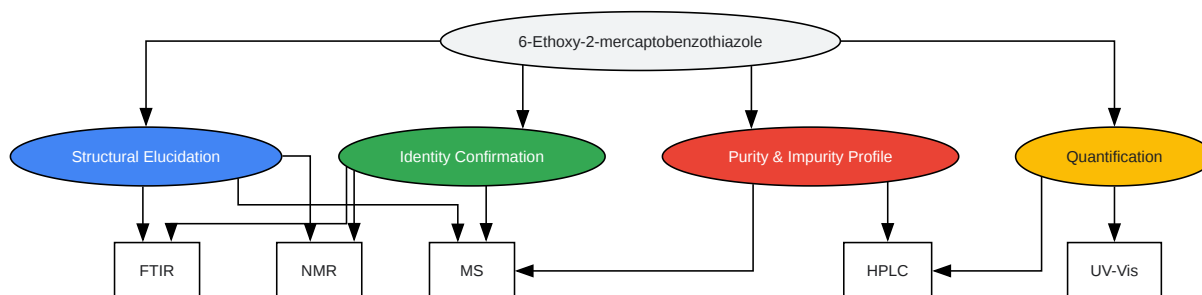
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 µL.
- Column Temperature: 30 °C.
- Detection Wavelength: 325 nm.
- Gradient Elution:
 - 0-5 min: 70% B
 - 5-15 min: Gradient to 30% B
 - 15-20 min: Hold at 30% B
 - 20-22 min: Gradient back to 70% B
 - 22-27 min: Re-equilibration at 70% B

Data Presentation

Parameter	Result
Retention Time (tR)	Approximately 12.5 min
Linearity (R ²)	> 0.999
Limit of Detection (LOD)	0.1 µg/mL
Limit of Quantitation (LOQ)	0.3 µg/mL
Recovery	98-102%
Precision (%RSD)	< 2%

Logical Workflow for HPLC Method Development





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